Synthesis of mono(carboxymethyl) phthalate reference standards

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Compound of Interest	
Compound Name:	*Mono(carboxymethyl) Phthalate*
CAS No.:	*30435-30-4*
Cat. No.:	*B124010*

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Application Note: Precision Synthesis of **Mono(carboxymethyl) Phthalate** (MCMP) Reference Standards

Executive Summary

Mono(carboxymethyl) phthalate (MCMP), also known as glycolyl hydrogen phthalate, is a primary oxidative metabolite of Di-n-octyl phthalate (DnOP). As regulatory scrutiny on phthalate exposure intensifies (e.g., EU REACH, US CPSC), the demand for high-purity (>98%) analytical reference standards for LC-MS/MS biomonitoring has surged.

This guide details a regioselective synthesis protocol designed to overcome the common pitfalls of phthalate metabolite production: transesterification, di-ester contamination, and hydrolysis. Unlike generic esterification methods, this protocol utilizes a benzyl-protected glycolate strategy, ensuring the integrity of the mono-ester linkage while delivering the free carboxylic acid functionality required for the final standard.

Strategic Synthesis Design

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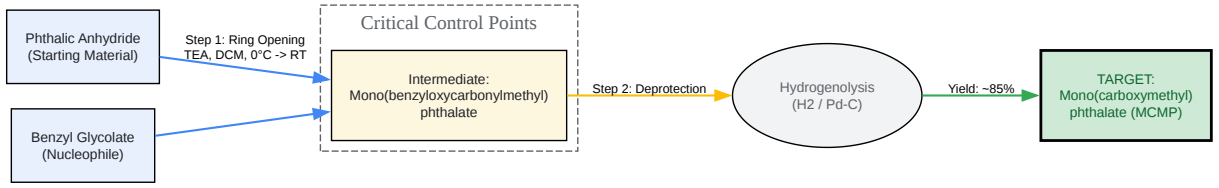
The synthesis of MCMP presents a unique chemoselective challenge: the molecule contains two carboxylic acid motifs—one attached to the aromatic ring (phthalic acid mono-ester) and one on the aliphatic side chain (glycolic acid moiety).

The Challenge: Direct reaction of phthalic anhydride with glycolic acid often yields a mixture of:

- The desired MCMP.
- Oligomeric esters (due to the dual reactivity of glycolic acid).
- Di-esters (reaction at both carboxylic sites of phthalic acid).

The Solution: The "Protected Nucleophile" Route To guarantee the production of a reference-grade standard, we employ Benzyl Glycolate as the nucleophile. This masks the aliphatic carboxylic acid, forcing the phthalic anhydride to react exclusively with the hydroxyl group. Subsequent neutral hydrogenolysis yields the final product without exposing the sensitive phthalate ester bond to harsh acidic or basic hydrolysis conditions.

Synthesis Pathway Diagram



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Caption: Figure 1. Two-step regioselective synthesis of MCMP via benzyl-protected intermediate to prevent oligomerization.

Detailed Experimental Protocol

Phase 1: Synthesis of Intermediate (Benzyl-MCMP)

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Reagents:

- Phthalic Anhydride (ReagentPlus®, 99%)
- Benzyl Glycolate (98%)[1]
- Triethylamine (TEA) (Anhydrous)
- 4-Dimethylaminopyridine (DMAP) (Catalytic amount)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and purge with nitrogen.
- Dissolution: Dissolve Phthalic Anhydride (14.8 g, 100 mmol) in 100 mL of anhydrous DCM.
- Addition: Add Benzyl Glycolate (16.6 g, 100 mmol) to the solution.
- Catalysis: Add TEA (15.3 mL, 110 mmol) followed by DMAP (122 mg, 1 mmol).
  - Note: The reaction is exothermic. Cool to 0°C during TEA addition if scaling up >10g.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (Hexane:Ethyl Acetate 1:1). The disappearance of phthalic anhydride indicates completion.
- Workup:
  - Wash the organic layer with 1N HCl (2 x 50 mL) to remove TEA.
  - Wash with Brine (1 x 50 mL).
  - Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Result: A viscous oil or semi-solid (Mono(benzyloxycarbonylmethyl) phthalate). Purity is typically sufficient for Step 2; however, flash chromatography (SiO_2, 0-5% MeOH in DCM) is recommended for Reference Standard grade.

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Phase 2: Deprotection (Hydrogenolysis)

Reagents:

- Intermediate from Phase 1
- Palladium on Carbon (Pd/C) (10% loading)
- Ethyl Acetate (EtOAc) or Methanol (MeOH)
- Hydrogen Gas (Balloon pressure)

Procedure:

- Solvation: Dissolve the intermediate (10 g) in 150 mL of EtOAc.
  - Scientific Insight: EtOAc is preferred over MeOH to prevent potential transesterification of the phthalate ester during reduction.
- Catalyst Addition: Carefully add 10 wt% Pd/C (1.0 g) under nitrogen flow.
- Hydrogenation: Purge the flask with H_2 and stir under a hydrogen balloon at room temperature for 12 hours.
- Filtration: Filter the mixture through a Celite® pad to remove the catalyst. Rinse the pad with EtOAc.
- Isolation: Concentrate the filtrate in vacuo to yield the crude MCMP.
- Crystallization: Recrystallize from minimal Diethyl Ether/Hexane or Toluene/Acetone mixture to obtain white crystalline solids.

Analytical Validation & QC

For a compound to serve as a Reference Standard, it must pass rigorous characterization.

Table 1: Physicochemical Specifications for MCMP (CAS 30435-30-4)

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Parameter	Specification	Validation Method
Appearance	White to off-white crystalline powder	Visual Inspection
Purity	≥ 98.0%	HPLC-UV (254 nm) / qNMR
Identity (NMR)	Consistent with structure; no benzyl peaks	^{1}H NMR (400 MHz, DMSO-d_6)
Identity (MS)	$[M-H]^-$ = 223.02 m/z	LC-MS/MS (ESI Negative)
Residual Solvent	< 5000 ppm (ICH Q3C)	GC-FID (Headspace)
Water Content	< 1.0%	Karl Fischer Titration

Key NMR Diagnostic Signals (DMSO-d_6):

- δ 13.0 ppm (bs, 2H): Carboxylic acids (Ph-COOH and -CH_2-COOH).
- δ 7.5–7.9 ppm (m, 4H): Aromatic phthalate ring protons.
- δ 4.7 ppm (s, 2H): Methylene protons of the glycolic moiety (-O-CH_2-COOH).
    - Note: The absence of multiplets at δ 7.3–7.4 ppm and singlet at δ 5.1 ppm confirms complete removal of the benzyl group.

Handling and Stability

- Storage: Store at -20°C. Phthalate monoesters are susceptible to hydrolysis in the presence of moisture and heat.
- Solubility: Soluble in DMSO, Methanol, and Acetonitrile. Sparingly soluble in water.[2]
- Safety: MCMP is a metabolite of a toxic plasticizer. Handle with PPE in a fume hood.

Advanced Application: Isotope Dilution Standards

For quantitative LC-MS/MS clinical assays, an internal standard is required. The protocol above can be adapted to synthesize MCMP-d4 by substituting standard Phthalic Anhydride with

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Phthalic Anhydride-d4 (CAS 75935-32-9). The reaction kinetics remain identical, providing a mass shift of +4 Da ($[M-H]^-$ = 227.05).

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